

In-Depth Technical Guide to 2-Bromo-4,5-bis(trifluoromethyl)aniline

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Compound of Interest

Compound Name: 2-Bromo-4,5-bis(trifluoromethyl)aniline

Cat. No.: B1301075

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Bromo-4,5-bis(trifluoromethyl)aniline**, a halogenated and fluorinated aniline derivative of significant interest in synthetic and medicinal chemistry. This document details its chemical structure, properties, a proposed synthetic protocol, and safety considerations, presented to aid researchers in its application and handling. The presence of both a bromine atom and two trifluoromethyl groups makes this compound a versatile intermediate for the synthesis of complex organic molecules, particularly in the development of novel pharmaceuticals and agrochemicals.

Chemical Structure and Identification

2-Bromo-4,5-bis(trifluoromethyl)aniline is an aromatic amine with a bromine atom and two trifluoromethyl groups substituted on the benzene ring. The trifluoromethyl group is a key pharmacophore in modern drug design, known to enhance properties such as metabolic stability and binding affinity.

- IUPAC Name: **2-bromo-4,5-bis(trifluoromethyl)aniline**
- Synonyms: 2-Bromo-4,5-di(trifluoromethyl)aniline, Benzenamine, 2-bromo-4,5-bis(trifluoromethyl)-

- Chemical Structure: Chemical structure of 2-Bromo-4,5-bis(trifluoromethyl)aniline (Note: A placeholder image is used. The structure corresponds to an aniline ring substituted with an amino group at position 1, a bromine at position 2, and trifluoromethyl groups at positions 4 and 5.)

Physicochemical and Spectroscopic Data

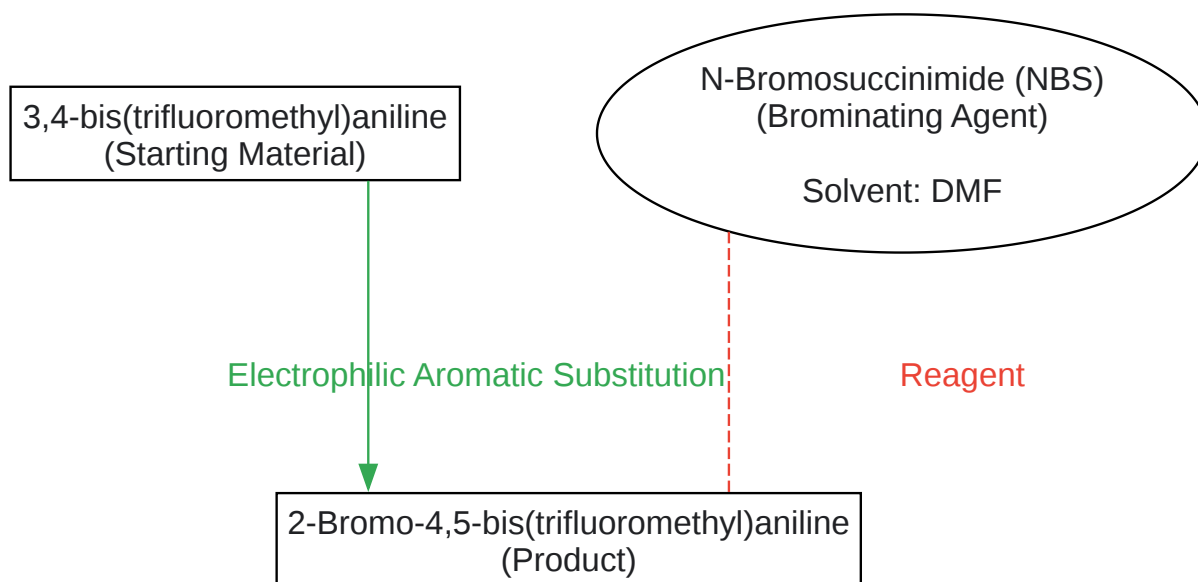
Quantitative data for **2-Bromo-4,5-bis(trifluoromethyl)aniline** is summarized in the table below. It is important to note that while some properties are reported from chemical databases, others are predicted and should be treated as estimates.

Property	Value	Source
CAS Number	230295-15-5	[1]
Molecular Formula	C ₈ H ₄ BrF ₆ N	[1]
Molecular Weight	308.02 g/mol	[1]
Boiling Point	117 °C (Predicted)	[2]
Density	1.760 ± 0.06 g/cm ³ (Predicted)	[2]
InChIKey	GDBFBFPCVDCVRM-UHFFFAOYSA-N	[1]
SMILES	NC1=CC(=C(C=C1Br)C(F)(F)F)C(F)(F)F	[1]

Note: Specific experimental data for melting point, solubility, and spectral analyses (¹H NMR, ¹³C NMR, IR) are not readily available in the cited literature. Researchers should perform their own characterization upon synthesis.

Proposed Synthetic Workflow

The synthesis of **2-Bromo-4,5-bis(trifluoromethyl)aniline** can be logically achieved via the electrophilic bromination of the commercially available precursor, 3,4-bis(trifluoromethyl)aniline. The amino group is a strong ortho-, para-director; therefore, bromination is expected to occur at the position ortho to the amino group and meta to the two trifluoromethyl groups.



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Caption: Proposed synthesis of **2-Bromo-4,5-bis(trifluoromethyl)aniline**.

Experimental Protocol: Synthesis via Electrophilic Bromination

This protocol is adapted from established procedures for the bromination of substituted anilines using N-Bromosuccinimide (NBS).[3]

Disclaimer: This is a proposed protocol and has not been optimized for this specific substrate. All laboratory work should be conducted with appropriate safety precautions in a well-ventilated fume hood.

4.1. Materials and Reagents:

- 3,4-bis(trifluoromethyl)aniline (1.0 eq.)
- N-Bromosuccinimide (NBS) (1.0 eq.)
- N,N-Dimethylformamide (DMF), anhydrous

- Ethyl acetate
- Brine solution (saturated aq. NaCl)
- Anhydrous sodium sulfate (Na_2SO_4) or magnesium sulfate (MgSO_4)

4.2. Procedure:

- **Reaction Setup:** In a dry round-bottom flask equipped with a magnetic stir bar, dissolve 3,4-bis(trifluoromethyl)aniline (1.0 eq.) in anhydrous N,N-dimethylformamide (DMF).
- **Reagent Addition:** In a separate flask, prepare a solution of N-Bromosuccinimide (1.0 eq.) in anhydrous DMF. Add this NBS solution dropwise to the aniline solution at room temperature with vigorous stirring.
- **Reaction Monitoring:** Allow the reaction mixture to stir at room temperature. The progress of the reaction should be monitored by an appropriate analytical technique such as Thin-Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS). A typical reaction time for analogous substrates is approximately 3 hours.^[3]
- **Work-up:** Upon completion of the reaction, dilute the mixture with ethyl acetate.
- **Extraction:** Transfer the diluted mixture to a separatory funnel and wash with brine solution. Repeat the brine wash two to three times to remove the DMF solvent.
- **Drying and Concentration:** Dry the separated organic layer over anhydrous sodium sulfate or magnesium sulfate. Filter off the drying agent. Concentrate the filtrate under reduced pressure using a rotary evaporator to obtain the crude product.

4.3. Purification:

The resulting crude product can be purified by standard laboratory techniques, such as column chromatography on silica gel or recrystallization, to yield the pure **2-Bromo-4,5-bis(trifluoromethyl)aniline**.

Safety, Handling, and Disposal

While a specific safety data sheet for **2-Bromo-4,5-bis(trifluoromethyl)aniline** is not widely available, data from structurally similar halogenated and fluorinated anilines suggest that this compound should be handled with care.

- General Handling: Use in a well-ventilated area, preferably a chemical fume hood. Avoid inhalation of dust or vapors. Avoid contact with skin, eyes, and clothing.[4][5]
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, a lab coat, and chemical safety goggles.[4][5]
- First Aid:
 - Skin Contact: Immediately wash with plenty of soap and water.[4]
 - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing.[4]
 - Inhalation: Remove the person to fresh air and keep comfortable for breathing.[4]
 - Ingestion: Rinse mouth. Do NOT induce vomiting. Seek medical attention.[6]
- Storage: Keep the container tightly closed and store in a cool, dry, and well-ventilated place.
- Disposal: Dispose of contents and container in accordance with local, regional, and national regulations. Waste should be handled as hazardous chemical waste.

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